Application Note: Regioselective Synthesis of 2-Bromo-1-methoxypropane

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Compound of Interest

Compound Name:	*2-Bromo-1-methoxypropane*
CAS No.:	*22461-48-9*
Cat. No.:	*B1268091*

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Executive Summary

The synthesis of **2-bromo-1-methoxypropane** (CAS: 22461-48-9) from 1-methoxypropane presents a classic challenge in regioselectivity. Direct free-radical halogenation of aliphatic ethers typically favors the

-position (C1) due to the stabilizing effect of the adjacent oxygen lone pair on the radical intermediate. However, the target molecule requires bromination at the

-position (C2).

This guide details an optimized protocol using N-Bromosuccinimide (NBS) with a radical initiator, designed to maximize the yield of the

-isomer while managing the kinetic preference for

-bromination. We also discuss purification strategies essential for isolating the stable 2-bromo isomer from the hydrolytically unstable 1-bromo byproduct.

Strategic Analysis & Mechanism

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The Regioselectivity Paradox

In the radical bromination of 1-methoxypropane (

), two primary carbon sites compete for hydrogen abstraction:

- C1 (

  -position):

  .

  - Stability: High. The radical is stabilized by resonance with the oxygen lone pair (2-center-3-electron interaction).
  - Product: 1-Bromo-1-methoxypropane (Highly unstable, rapidly hydrolyzes).

- C2 (

  -position):

  .

  - Stability: Moderate. A secondary alkyl radical. The oxygen atom exerts an inductive electron-withdrawing effect (

    ), which slightly destabilizes this radical compared to a standard alkane.
  - Product:**2-Bromo-1-methoxypropane** (Target).[1][2][3][4]

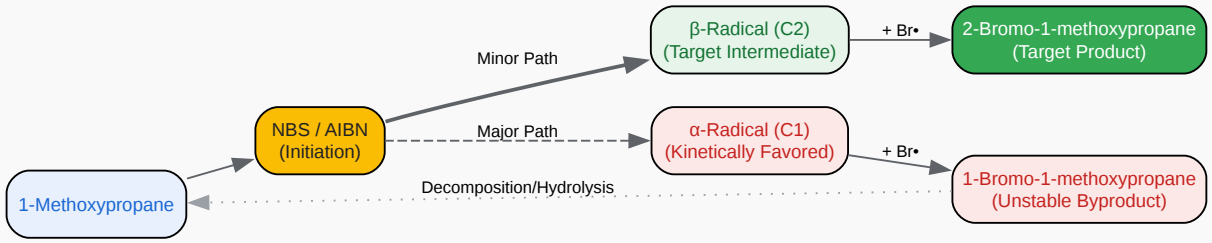
Expert Insight: To favor the C2 product, we utilize NBS instead of molecular bromine (

). NBS provides a low, steady concentration of

, which promotes selectivity for the thermodynamic product and minimizes poly-bromination. While C1 abstraction is kinetically faster, the C1-bromide is often labile; careful fractional distillation allows for the isolation of the more stable C2-bromide.

Mechanistic Pathway (DOT Visualization)

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Figure 1: Mechanistic divergence in the radical bromination of 1-methoxypropane. The protocol aims to maximize the "Minor Path" through controlled conditions.

Experimental Protocol

Reagents & Equipment

Reagent	Role	Specification
1-Methoxypropane	Substrate	>98% Purity, Anhydrous
N-Bromosuccinimide (NBS)	Brominating Agent	Recrystallized from water/dried
AIBN (Azobisisobutyronitrile)	Radical Initiator	1-2 mol% loading
Benzene or CCl4	Solvent	Anhydrous (Note: CCl4 is standard for radical stability but toxic; Benzene is a viable alternative)
Sodium Thiosulfate	Quenching	10% Aqueous Solution

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Add 1-methoxypropane (10.0 g, 135 mmol) and anhydrous Benzene (100 mL).

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- Add NBS (24.0 g, 135 mmol) in a single portion.
- Add AIBN (0.22 g, 1.35 mmol).
- Critical Step: Purge the system with Argon or Nitrogen for 10 minutes to remove oxygen (a radical scavenger).

Step 2: Initiation & Propagation

- Heat the mixture to reflux (

) using an oil bath.
- Irradiate the flask with a visible light source (e.g., 300W Tungsten lamp) to accelerate radical initiation.
- Monitor the reaction by the disappearance of the dense NBS solid at the bottom and the appearance of lighter Succinimide floating on top.
- Endpoint: Reaction is typically complete within 2-4 hours.

Step 3: Workup

- Cool the reaction mixture to

  to precipitate maximum Succinimide.
- Filter off the Succinimide solid using a sintered glass funnel. Wash the solid with cold benzene (2 x 10 mL).
- Wash the combined filtrate with 5% Sodium Bicarbonate (to remove HBr) and 10% Sodium Thiosulfate (to remove trace

).
- Dry the organic layer over Anhydrous Magnesium Sulfate (

).

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Step 4: Purification (The Critical Separation)

- Concentrate the solvent using a rotary evaporator at reduced pressure (keep bath to prevent degradation).
- Perform Fractional Distillation on the crude oil.
  - Fraction 1: Unreacted 1-methoxypropane (BP:).
  - Fraction 2: 1-Bromo-1-methoxypropane (Often decomposes; discard).
  - Fraction 3:**2-Bromo-1-methoxypropane** (Target).[1][2][3] Expected Boiling Point: 130-135°C (at atm pressure) or 45-50°C at 15 mmHg.

Data Analysis & Validation

Expected Analytical Data

To validate the synthesis, compare the isolated product against these parameters.

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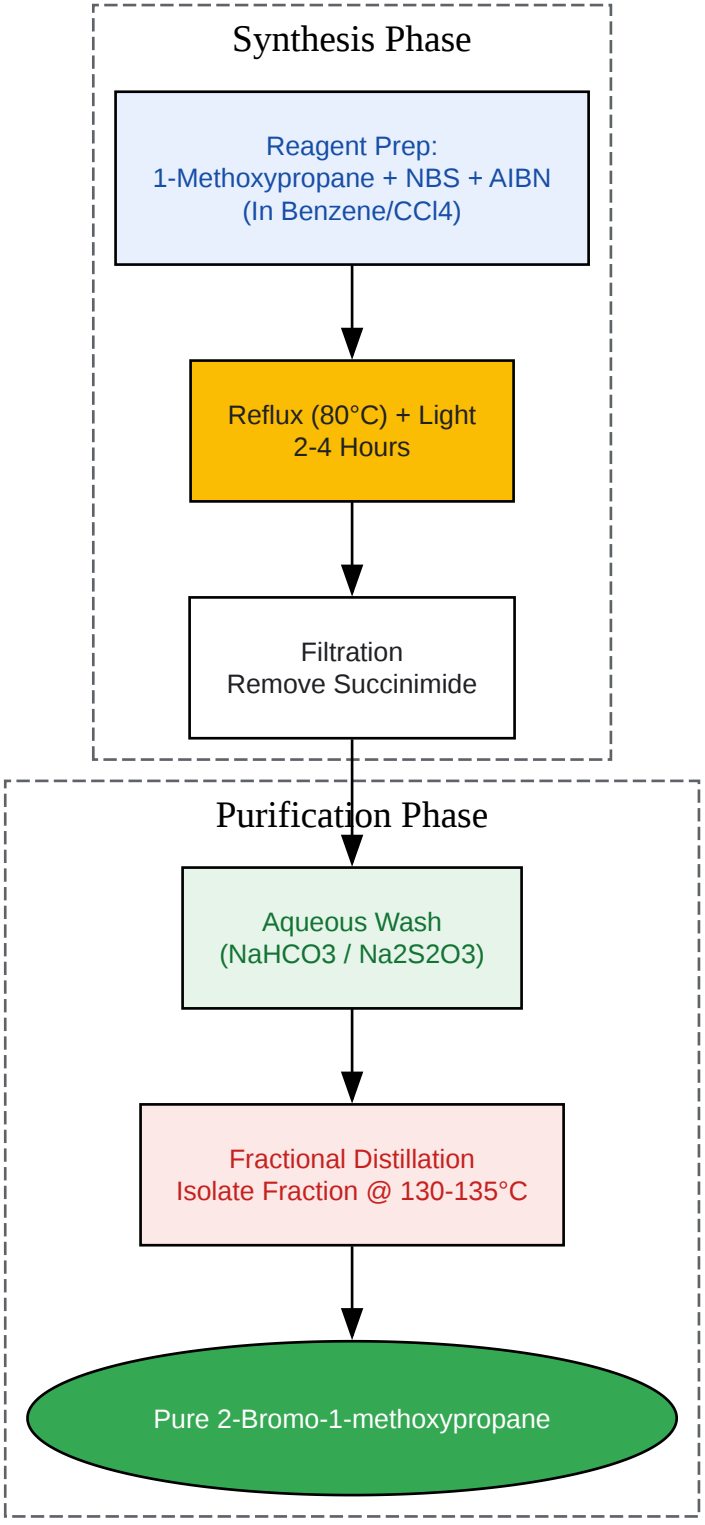
Technique	Parameter	Expected Signal for 2-Bromo-1-methoxypropane
1H NMR	3.30 (s, 3H)	Methoxy group ( ).
3.5-3.7 (d, 2H)	Methylene protons ( ).	
4.1-4.3 (m, 1H)	Methine proton at C2 ( ).	
1.7 (d, 3H)	Methyl group ( ).	
GC-MS	Molecular Ion	152/154 (1:1 ratio due to).
Appearance	Physical State	Clear, colorless to pale yellow liquid.[2]

Troubleshooting Guide

- Low Yield: If the yield of the 2-bromo isomer is <20%, the -bromination is dominating.
  - Correction: Increase the steric bulk of the radical carrier (use N-bromoacetamide) or use a highly polar solvent to destabilize the transition state.
- Product Instability: If the product turns brown/fumes, it contains the -bromo isomer.
  - Correction: Wash immediately with cold aqueous and redistill.

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Workflow Diagram



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Figure 2: Operational workflow from reactant preparation to isolation.

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Disclaimer: This protocol involves the use of hazardous chemicals (Benzene, Bromine sources) and the generation of potentially lachrymatory byproducts. All work must be performed in a functioning fume hood with appropriate PPE.

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